Technical Guide: Stereochemical & Synthetic Analysis of 2-(2-Bromophenyl)azepane Hydrochloride

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Compound of Interest

Compound Name:	*2-(2-Bromophenyl)azepane hydrochloride*
CAS No.:	*1177340-54-3*
Cat. No.:	*B1286184*

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Executive Summary

2-(2-Bromophenyl)azepane hydrochloride (CAS: 383129-25-7) represents a high-value "privileged scaffold" in medicinal chemistry, particularly within the development of Central Nervous System (CNS) agents targeting monoamine transporters (NET/DAT) and NMDA receptors. Its seven-membered azepane ring offers unique conformational flexibility compared to piperidines, allowing it to explore novel chemical space. However, this flexibility presents significant stereochemical challenges. This guide provides a rigorous analysis of the molecule's chiral resolution, conformational dynamics, and synthetic pathways, designed for researchers requiring high-purity enantiomers for structure-activity relationship (SAR) studies.

Structural Analysis & Conformational Dynamics

The Chiral Center

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The defining feature of 2-(2-bromophenyl)azepane is the stereogenic center at the C2 position of the azepane ring. The molecule exists as two enantiomers: (

)-2-(2-bromophenyl)azepane and (

)-2-(2-bromophenyl)azepane.

- Pharmacological Impact: In analog series (e.g., fused azepines or benzazepines), one enantiomer often exhibits significantly higher affinity (up to 25-fold) for targets like the Norepinephrine Transporter (NET). The (

)-enantiomer is frequently the eutomer in 2-substituted nitrogen heterocycles targeting monoamine transporters, though this must be empirically verified for specific derivatives.

Conformational Mobility (The "Floppy" Ring Problem)

Unlike the rigid chair conformation of cyclohexane or piperidine, the seven-membered azepane ring exists in a dynamic equilibrium of multiple conformers, primarily the Twist-Chair (TC) and Twist-Boat (TB) forms.

- Substituent Positioning: The bulky 2-(2-bromophenyl) group exerts significant 1,2-allylic strain. To minimize steric repulsion with the adjacent N-H (or N-alkyl) group, the phenyl ring preferentially occupies a pseudo-equatorial position.

- Ortho-Bromo Effect: The ortho-bromine atom introduces a secondary steric lock. While the azepane ring is flexible, the rotation of the phenyl ring relative to the heterocycle is restricted, creating a distinct hydrophobic volume in the binding pocket.

Visualization of Conformational Logic

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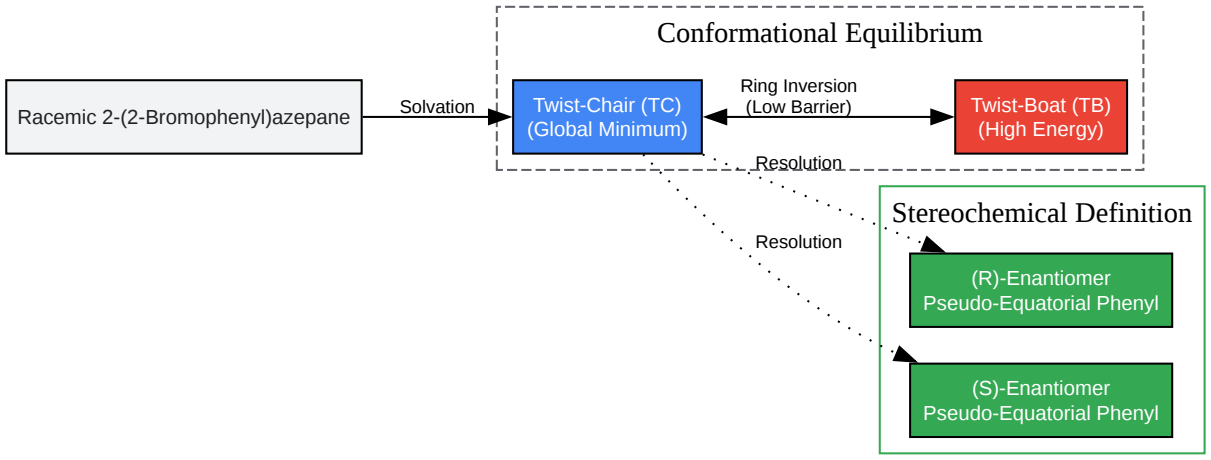

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Figure 1: Conformational landscape of the azepane scaffold. The Twist-Chair is generally the lowest energy conformer, placing the bulky aryl group in a pseudo-equatorial orientation.

Synthetic Routes & Methodologies

Researchers typically employ two strategies: Ring Expansion (for rapid access to racemic material) or Asymmetric Hydrogenation (for enantiopure synthesis).

Route A: Ring Expansion (Schmidt/Beckmann)

This is the most robust method for generating multi-gram quantities of the racemic hydrochloride salt.

- Precursor: Start with 2-(2-bromophenyl)cyclohexanone.
- Schmidt Reaction: Treatment with hydrazoic acid (

) generated in situ (from

  + acid) effects a ring expansion to the lactam.

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- Reduction: The resulting lactam is reduced using Lithium Aluminum Hydride (LAH) to yield the secondary amine.

Route B: Enantioselective Synthesis (Recommended for Drug Dev)

For high-value applications, asymmetric synthesis via Ring-Closing Metathesis (RCM) or asymmetric hydrogenation is preferred.

Protocol: Asymmetric Hydrogenation of Cyclic Imines

- Substrate: 7-(2-bromophenyl)-3,4,5,6-tetrahydro-2H-azepine.
- Catalyst: Ir-phosphinooxazoline (Ir-PHOX) complex.
- Conditions: 50 bar

  , Toluene, RT.
- Yield/ee: Typically >90% yield, >95% ee.

Detailed Protocol: Chiral Resolution & Salt Formation

Since asymmetric synthesis requires expensive catalysts, Classical Resolution via Chiral HPLC remains the gold standard for validating biological data in early discovery.

Materials

- Crude Amine: Racemic 2-(2-bromophenyl)azepane (free base).
- Column: Chiralcel OD-H or AD-H (Daicel), 250 x 4.6 mm, 5 µm.
- Mobile Phase: Hexane : Isopropanol : Diethylamine (90 : 10 : 0.1).
- Detection: UV at 254 nm.

Step-by-Step Resolution Workflow

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- Derivatization (Optional but Recommended): If the free amine tails significantly on the column, protect the nitrogen with a Boc-group (di-tert-butyl dicarbonate). The carbamate often resolves better than the free amine.
  - Reaction: Amine (1 eq) +

    (1.1 eq) +

    in DCM. Stir 2h, wash with

    , concentrate.
- Preparative HPLC Separation:
  - Inject the Boc-protected racemate onto a Preparative Chiralcel OD-H column.
  - Flow Rate: 15-20 mL/min (depending on column diameter).
  - Collection: Collect the two distinct peaks. The first eluting peak is typically designated

    , the second

    .
  - Note: Assign absolute configuration (

) via X-ray crystallography or by comparing Circular Dichroism (CD) spectra with known standards.
- Deprotection & Salt Formation:
  - Dissolve the resolved Boc-intermediate in 1,4-Dioxane.
  - Add 4M HCl in Dioxane (5 eq) dropwise at 0°C.
  - Stir at RT for 3 hours. A white precipitate will form.
  - Filtration: Filter the solid under

    atmosphere (azepanes are hygroscopic).

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- Drying: Dry under high vacuum (

  mbar) over

  to obtain the final **2-(2-Bromophenyl)azepane hydrochloride**.

Analytical Specifications Table

Parameter	Specification	Method
Appearance	White to off-white crystalline solid	Visual
Purity (HPLC)	> 98.5%	Reverse Phase C18, ACN/H2O
Enantiomeric Excess (ee)	> 99.0%	Chiral HPLC (Chiralcel OD-H)
NMR	Consistent with structure	400 MHz, DMSO-
Mass Spec	(Br isotope pattern)	LC-MS (ESI)
Residual Solvent	< 5000 ppm (Dioxane)	GC-Headspace

Pharmacological Implications & Binding Logic

The stereochemistry of this scaffold is not merely a structural detail; it is a determinant of biological activity.

The Binding Pocket (NET/DAT Context)

In monoamine transporters, the binding site contains a hydrophobic pocket (S1) and an ionic interaction site (Asp residue).

- The Protonated Amine: The secondary amine of the azepane, protonated at physiological pH, forms a salt bridge with the conserved Aspartate residue.
- The 2-Bromoaryl Moiety: This group occupies the hydrophobic S1 sub-pocket. The

  -configuration typically orients the aryl group to maximize

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stacking or hydrophobic contacts while minimizing steric clash with the transporter walls. The

-enantiomer often forces the ring into a high-energy conformation to fit, drastically reducing affinity (

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Biological Logic Diagram

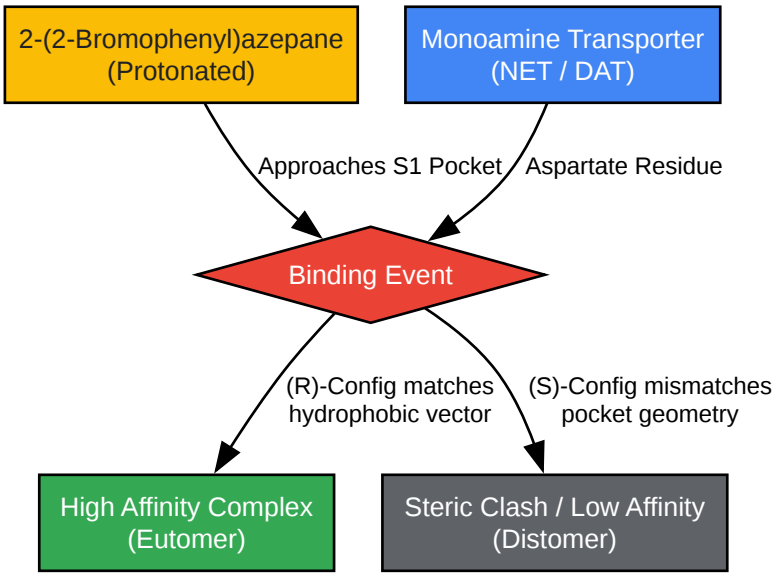

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Figure 2: Structure-Activity Relationship (SAR) logic. The stereocenter dictates the vector of the hydrophobic aryl group, determining fit within the transporter's S1 pocket.

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